

Bet-IN-6 experimental protocol for cell culture

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Compound of Interest

Compound Name: Bet-IN-6

Cat. No.: B15073560

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Application Notes & Protocols: Bet-IN-6

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Introduction

Bet-IN-6 is a potent and selective small molecule inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins. This family of epigenetic "readers" plays a crucial role in the transcriptional regulation of key genes involved in cell proliferation, apoptosis, and inflammation. By targeting BET proteins, **Bet-IN-6** provides a powerful tool for researchers in oncology, immunology, and drug development to investigate the therapeutic potential of BET inhibition. These application notes provide detailed protocols for the use of **Bet-IN-6** in cell culture experiments.

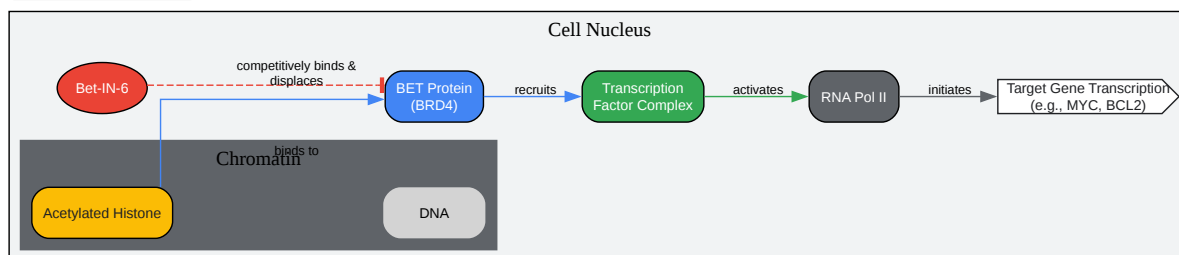
Mechanism of Action

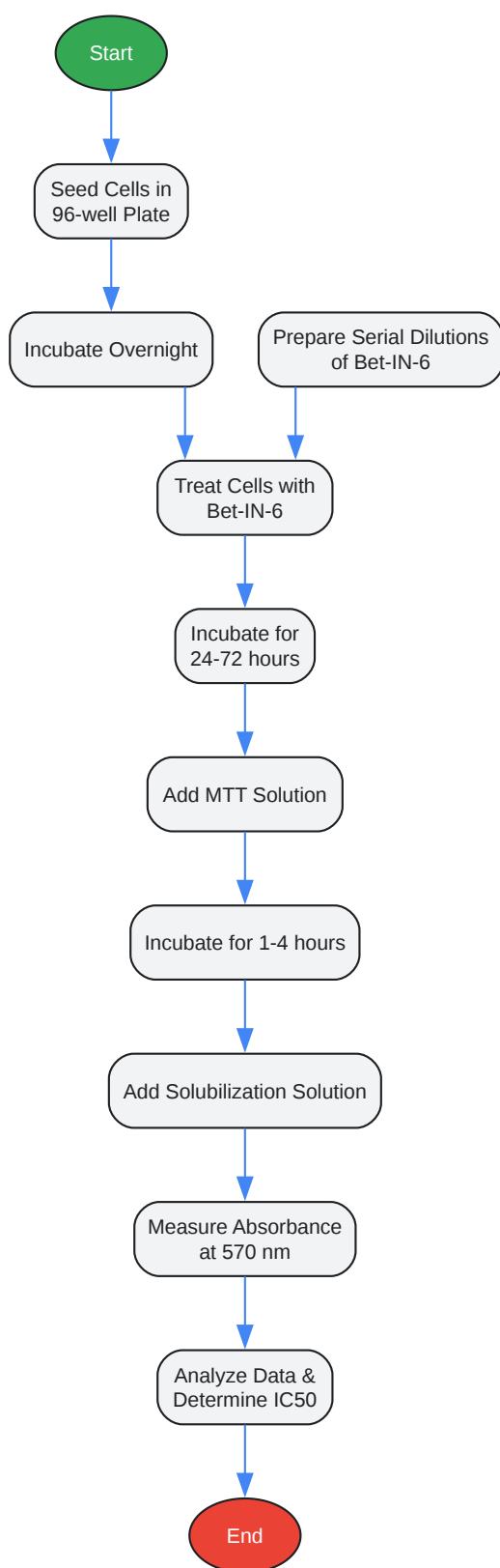
The BET family of proteins includes BRD2, BRD3, BRD4, and the testis-specific BRDT.^[1] These proteins act as epigenetic readers by recognizing and binding to acetylated lysine residues on histone tails through their tandem bromodomains.^{[1][2]} This binding recruits transcriptional machinery to specific gene promoters and enhancers, thereby activating gene expression.^[3]

Bet-IN-6 functions as a competitive inhibitor, mimicking the acetylated lysine moiety and binding to the bromodomains of BET proteins.^[1] This competitive binding displaces BET proteins from chromatin, leading to the suppression of target gene transcription. Notably, BET inhibitors have been shown to downregulate the expression of key oncogenes such as MYC

and anti-apoptotic genes like BCL2. Additionally, they can modulate the expression of inflammatory genes, including IL-6.

Bet-IN-6 Mechanism of Action





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